

Chemical and physical properties of 2-Acetyl-3-methylpyrazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetyl-3-methylpyrazine

Cat. No.: B1328917

[Get Quote](#)

An In-depth Technical Guide to 2-Acetyl-3-methylpyrazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and analysis of **2-Acetyl-3-methylpyrazine**. The information is intended to support researchers, scientists, and professionals in drug development and other scientific fields who are interested in this compound.

Chemical and Physical Properties

2-Acetyl-3-methylpyrazine is a heterocyclic organic compound that is recognized for its strong nutty, roasted, and popcorn-like aroma.^{[1][2]} It is a key component in the flavor and fragrance industry and also serves as an important intermediate in organic synthesis.^{[2][3]}

Table 1: General and Physical Properties of **2-Acetyl-3-methylpyrazine**

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[3][4][5]
Odor	Nutty, roasted, popcorn-like	[1][2][3]
Molecular Formula	C ₇ H ₈ N ₂ O	[3][6]
Molecular Weight	136.15 g/mol	[3][4]
Boiling Point	195 - 198 °C at 760 mmHg; 90 °C at 20 mmHg	[3][7]
Melting Point	Approximately -21 °C	[3]
Density	1.056 - 1.114 g/mL at 25 °C	[3][4][5]
Refractive Index	1.521 - 1.523 at 20 °C	[4][5]
Solubility	Slightly soluble in water; soluble in common organic solvents like ethanol and diethyl ether.	[3][4]
Flash Point	81 °C	[3]

Table 2: Spectroscopic Data for **2-Acetyl-3-methylpyrazine**

Spectroscopic Data	Details	Reference
Mass Spectrometry (GC-MS)	m/z Top Peak: 43; m/z 2nd Highest: 136	[4]
Infrared (IR) Spectroscopy	Data available from NIST/EPA Gas-Phase Infrared Database.	[8]
Raman Spectroscopy	Data available.	[4]

Synthesis Protocols

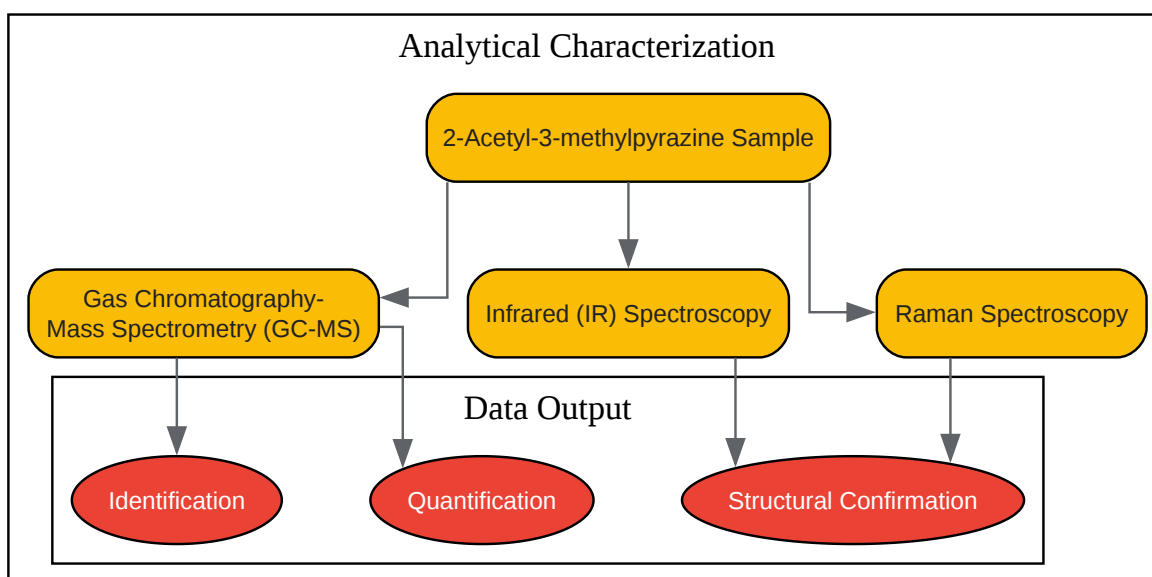
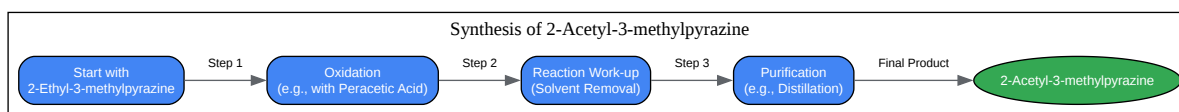
Several methods for the synthesis of **2-Acetyl-3-methylpyrazine** have been reported. A common approach involves the oxidation of 2-ethyl-3-methylpyrazine.

Experimental Protocol: Oxidation of 2-Ethyl-3-methylpyrazine

This protocol is based on the oxidation of 2-ethyl-3-methylpyrazine using an oxidizing agent such as peracetic acid or sodium dichromate.[\[1\]](#)[\[9\]](#)

- Materials:
 - 2-Ethyl-3-methylpyrazine
 - Oxidizing agent (e.g., 40% peracetic acid)[\[1\]](#)
 - Solvent (e.g., acetic acid)[\[1\]](#)
 - Diethyl ether
 - Hexane
 - Magnesium sulfate
- Procedure:
 - A solution of 2-ethyl-3-methylpyrazine in a suitable solvent is prepared in a reaction flask equipped with a stirrer, thermometer, and reflux condenser.[\[1\]](#)
 - The oxidizing agent is added dropwise to the solution while maintaining a specific reaction temperature (e.g., 75°C).[\[1\]](#)
 - After the addition is complete, the reaction mixture is stirred for an additional period at the same or a slightly elevated temperature.[\[1\]](#)
 - The solvent is removed under reduced pressure.[\[1\]](#)
 - The crude product is purified, for example, by fractional distillation under vacuum.[\[1\]](#)
 - Further purification can be achieved by dissolving the product in diethyl ether, filtering, and removing the solvent. The resulting concentrate is then dissolved in hexane, washed with water, and the hexane layer is dried over magnesium sulfate before the final removal of the solvent.[\[1\]](#)

A greener synthesis approach has also been explored using peroxide as the oxidant and a catalyst, which offers the advantage of milder reaction conditions and reduced toxic waste.[9] Another method involves the use of a Grignard reagent.[10]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. 2-acetyl-3-methylpyrazine (23787-80-6) | Trusted Bulk Distri [chemicalbull.com]

- 3. 2-Acetyl-3-methylpyrazine Manufacturer & Supplier in China | Properties, Uses, Safety Data | High Quality Food Flavor Chemicals [pipzine-chem.com]
- 4. 2-Acetyl-3-methylpyrazine | C₇H₈N₂O | CID 32093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-acetyl-3-methyl pyrazine, 23787-80-6 [thegoodscentcompany.com]
- 6. 2-Acetyl-3-methylpyrazine [webbook.nist.gov]
- 7. 2-Acetyl-3-methylpyrazine | 23787-80-6 [chemicalbook.com]
- 8. 2-Acetyl-3-methylpyrazine [webbook.nist.gov]
- 9. Page loading... [guidechem.com]
- 10. Method for synthesizing 2-acetyl pyrazine - Eureka | Patsnap [eureka.patsnap.com]
- To cite this document: BenchChem. [Chemical and physical properties of 2-Acetyl-3-methylpyrazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1328917#chemical-and-physical-properties-of-2-acetyl-3-methylpyrazine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

